

Synthesis of 5,5'-Methylenebis(2-aminophenol) from 2-aminophenol and formaldehyde

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Compound of Interest

Compound Name: 5,5'-Methylenebis(2-aminophenol)

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Synthesis of 5,5'-Methylenebis(2-aminophenol): Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed application notes and experimental protocols for the synthesis of **5,5'-Methylenebis(2-aminophenol)** from 2-aminophenol and formaldehyde. The primary synthesis route involves an acid-catalyzed electrophilic aromatic substitution reaction. This compound serves as a critical monomer in the production of high-performance polymers, such as poly(o-hydroxyamides) and polybenzoxazoles, which are valued for their exceptional thermal stability and mechanical properties.[1] The protocols provided herein are based on established chemical principles and analogous syntheses, offering a comprehensive guide for laboratory preparation.

Introduction

5,5'-Methylenebis(2-aminophenol) is a bifunctional aromatic compound featuring two 2-aminophenol units linked by a methylene bridge. The presence of reactive amino and hydroxyl groups on each aromatic ring makes it a valuable precursor in polymer chemistry and in the synthesis of specialized ligands. The most prevalent and efficient method for its preparation is the condensation reaction between 2-aminophenol and formaldehyde under acidic conditions.

[1] The acid catalyst facilitates the formation of a carbocation from formaldehyde, which then undergoes electrophilic attack on the electron-rich aromatic rings of 2-aminophenol, primarily at the para position to the hydroxyl group, to form the methylene bridge.

Reaction and Mechanism

The synthesis proceeds via an acid-catalyzed electrophilic aromatic substitution. The key steps are:

- **Protonation of Formaldehyde:** In the presence of a strong acid, such as hydrochloric acid, the formaldehyde oxygen is protonated, increasing the electrophilicity of the carbonyl carbon.
- **Electrophilic Attack:** The activated formaldehyde is attacked by the electron-rich 2-aminophenol molecule. The hydroxyl and amino groups direct the substitution to the ortho and para positions. Due to steric hindrance from the hydroxyl group, the para position (C5) is favored.
- **Formation of a Benzylic Alcohol Intermediate:** This initial reaction forms a 4-(hydroxymethyl)-2-aminophenol intermediate.
- **Second Electrophilic Attack:** The benzylic alcohol is protonated and subsequently loses water to form a benzylic carbocation. This carbocation then attacks a second molecule of 2-aminophenol at the 5-position.
- **Deprotonation:** The final product, **5,5'-Methylenebis(2-aminophenol)**, is formed after deprotonation.

Experimental Protocols

Materials and Equipment

- 2-Aminophenol (C_6H_7NO)
- Formaldehyde (37% aqueous solution, $HCHO$)
- Concentrated Hydrochloric Acid (HCl)
- Sodium Hydroxide ($NaOH$) solution (10%)

- Distilled Water
- Ethanol
- Round-bottom flask with a reflux condenser
- Magnetic stirrer with heating mantle
- Büchner funnel and flask
- pH meter or pH paper
- Standard laboratory glassware

Synthesis Protocol

A procedure analogous to the synthesis of a similar methylene-bridged aminophenol derivative is described below.

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve 0.1 moles of 2-aminophenol in an appropriate amount of aqueous solution.
- **Acidification:** At a temperature of approximately 50°C, slowly add concentrated hydrochloric acid to the solution with constant stirring.
- **Addition of Formaldehyde:** While maintaining the temperature at 60°C, add a 3% aqueous solution of formaldehyde (approximately 0.05 to 0.1 moles) dropwise to the reaction mixture.
- **Reaction:** Stir the reaction mixture vigorously for at least one hour at 60°C.
- **Neutralization and Precipitation:** After the reaction is complete, cool the mixture and neutralize it with a 10% sodium hydroxide solution until the pH is neutral. The product will precipitate out of the solution.
- **Isolation and Purification:** Filter the precipitate using a Büchner funnel and wash it with hot water. The crude product can be further purified by recrystallization from a suitable solvent such as ethanol.

- Drying: Dry the purified product in a vacuum oven.

Data Presentation

Table 1: Reactant and Product Properties

| Compound | Formula | Molar Mass (g/mol) | CAS Number |
|----------------------------------|---|----------------------|------------|
| 2-Aminophenol | C ₆ H ₇ NO | 109.13 | 95-55-6 |
| Formaldehyde | CH ₂ O | 30.03 | 50-00-0 |
| 5,5'-Methylenebis(2-aminophenol) | C ₁₃ H ₁₄ N ₂ O ₂ | 230.26 | 22428-30-4 |

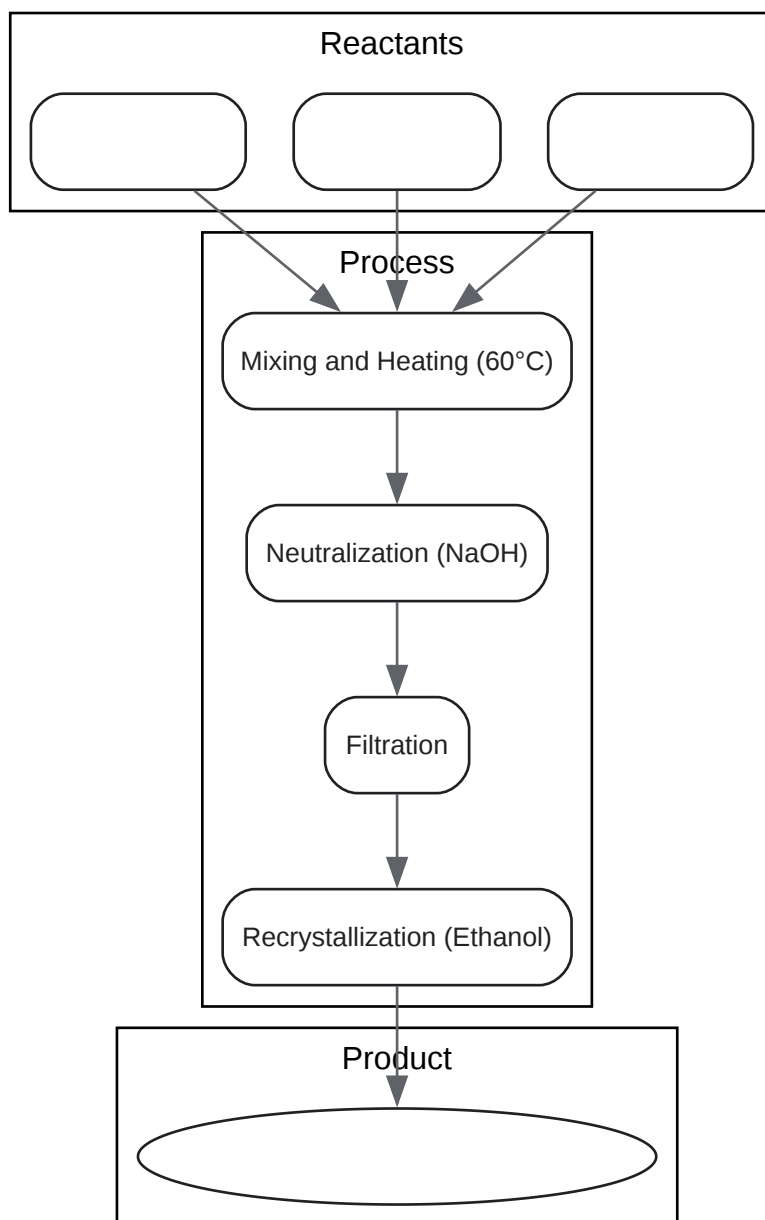
Table 2: Typical Characterization Data for **5,5'-Methylenebis(2-aminophenol)**

| Property | Value |
|------------|--|
| Appearance | White to off-white solid[2] |
| Purity | >98% (Typical) |
| Storage | Store at < -15°C in a well-sealed container[2] |

Note: Specific yield and melting point data are dependent on the precise reaction conditions and purification efficiency.

Visualizations

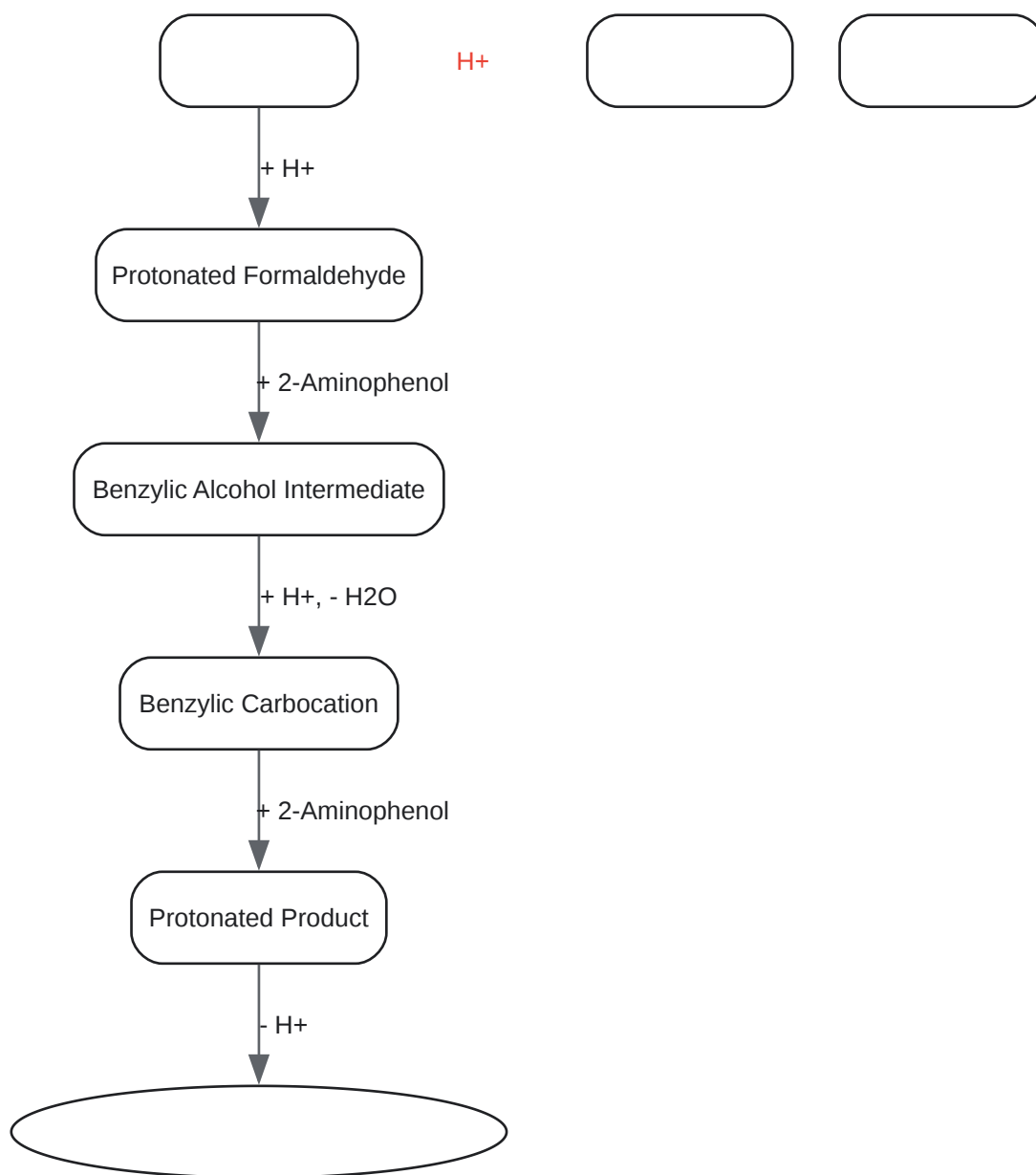
Synthesis Workflow



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Caption: A flowchart illustrating the synthesis of **5,5'-Methylenebis(2-aminophenol)**.

Reaction Mechanism Pathway



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Caption: The electrophilic aromatic substitution mechanism for the synthesis.

Applications in Drug Development and Research

5,5'-Methylenebis(2-aminophenol) is a fundamental building block for high-performance, heat-resistant polymers such as poly(o-hydroxyamides) and polybenzoxazoles (PBOs).[1] The synthesis of these polymers typically involves a two-step process. First, a polycondensation reaction of **5,5'-Methylenebis(2-aminophenol)** with an aromatic diacid chloride forms a poly(o-hydroxyamide).[1] This is followed by a thermal cyclodehydration reaction to yield the

final polybenzoxazole.[1] These materials are of significant interest in the aerospace and automotive industries due to their superior thermal and chemical stability.[1]

Furthermore, the amino and hydroxyl functionalities of **5,5'-Methylenebis(2-aminophenol)** allow for its use as a precursor in the synthesis of various heterocyclic compounds and as a ligand in coordination chemistry.

Safety and Handling

2-Aminophenol is harmful if swallowed and may cause skin and eye irritation. Formaldehyde is a known carcinogen and is toxic. All manipulations should be carried out in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) should be worn. Refer to the Material Safety Data Sheets (MSDS) for each reagent before commencing any experimental work.

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References

- 1. 5,5'-Methylenebis(2-aminophenol) | 22428-30-4 | Benchchem [benchchem.com]
- 2. 5,5'-Methylenebis(2-aminophenol) | 22428-30-4 | XAA42830 [biosynth.com]
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